

2,3-Diphenylacrylonitrile CAS number and safety data

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Compound of Interest

Compound Name: 2,3-Diphenylacrylonitrile

Cat. No.: B1223411

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An In-depth Technical Guide to 2,3-Diphenylacrylonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical compound **2,3-Diphenylacrylonitrile**, including its chemical identifiers, physical and chemical properties, and detailed safety data. The information is intended for professionals in research and development who may be handling or studying this compound.

Chemical Identification and Properties

2,3-Diphenylacrylonitrile, also known as α -Cyanostilbene, is a solid, white to off-white crystalline compound.^{[1][2][3]} Its chemical structure features a conjugated system that includes two phenyl rings and a carbon-carbon double bond, which is responsible for its distinct electronic and photophysical properties.^[3]

Table 1: Chemical Identifiers and Synonyms

Identifier Type	Data
CAS Number	2510-95-4[1][2][4][5][6][7][8]
IUPAC Name	2,3-Diphenylacrylonitrile[5]
Molecular Formula	C ₁₅ H ₁₁ N[1][2][4][5][7]
EINECS	219-726-6[1][2][4]
RTECS	AT6225000[1][2]

| Synonyms| α -Phenylcinnamionitrile, α -Cyanostilbene, (2Z)-2,3-Diphenyl-2-propenenitrile, Benzal-(benzyl-cyanid)[1][2][4][5] |

Table 2: Physical and Chemical Properties

Property	Value
Molecular Weight	205.26 g/mol [1][2][4][7]
Melting Point	85-87 °C[1][2][6][7]
Boiling Point	~333.93°C (rough estimate)[1][2][7]
Form	Solid[1][2]
Color	White to Off-White[1][2]
Solubility	Slightly soluble in Chloroform and Methanol[1][2]
Topological Polar Surface Area	23.8 Å ²

| Rotatable Bond Count | 2 |

Safety Data and Hazard Information

2,3-Diphenylacrylonitrile is classified as harmful and requires careful handling. It is harmful if swallowed, inhaled, or in contact with skin, and causes skin, eye, and respiratory irritation.[4]

Upon decomposition by heating, it can emit toxic fumes of nitrogen oxides (NO_x) and cyanide (CN⁻).^{[1][2][4][6][7]}

Table 3: GHS Hazard and Precautionary Statements

Classification	Statement
Hazard Statements	H302: Harmful if swallowed. [4] H312: Harmful in contact with skin. [4] H315: Causes skin irritation. [4] H319: Causes serious eye irritation. [4] H332: Harmful if inhaled. [4] H335: May cause respiratory irritation. [4]
Precautionary Statements (Prevention)	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. [4] P264: Wash skin thoroughly after handling. [4] P270: Do not eat, drink or smoke when using this product. [4] P271: Use only outdoors or in a well-ventilated area. [4] P280: Wear protective gloves/protective clothing/eye protection/face protection. [9]
Precautionary Statements (Response)	P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. [4] P302+P352: IF ON SKIN: Wash with plenty of water. [4] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [4] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [9] P332+P313: If skin irritation occurs: Get medical advice/attention. [4] P337+P313: If eye irritation persists: Get medical advice/attention. [4] P362+P364: Take off contaminated clothing and wash it before reuse. [4]
Precautionary Statements (Storage)	P403+P233: Store in a well-ventilated place. Keep container tightly closed. [4] P405: Store locked up. [4]

| Precautionary Statements (Disposal) | P501: Dispose of contents/container to an approved waste disposal plant.[\[4\]](#) |

Table 4: Toxicity Data

Test Type	Organism	Route	Reported Dose	Source
LD50	Mouse	Intraperitoneal	100 mg/kg	National Technical Information Service[4]

| LDLo | Rat | Unreported | 400 mg/kg | Biochemical Pharmacology[4] |

Handling, Storage, and Emergency Protocols

Proper handling and storage are crucial to ensure safety when working with **2,3-Diphenylacrylonitrile**.

Handling:

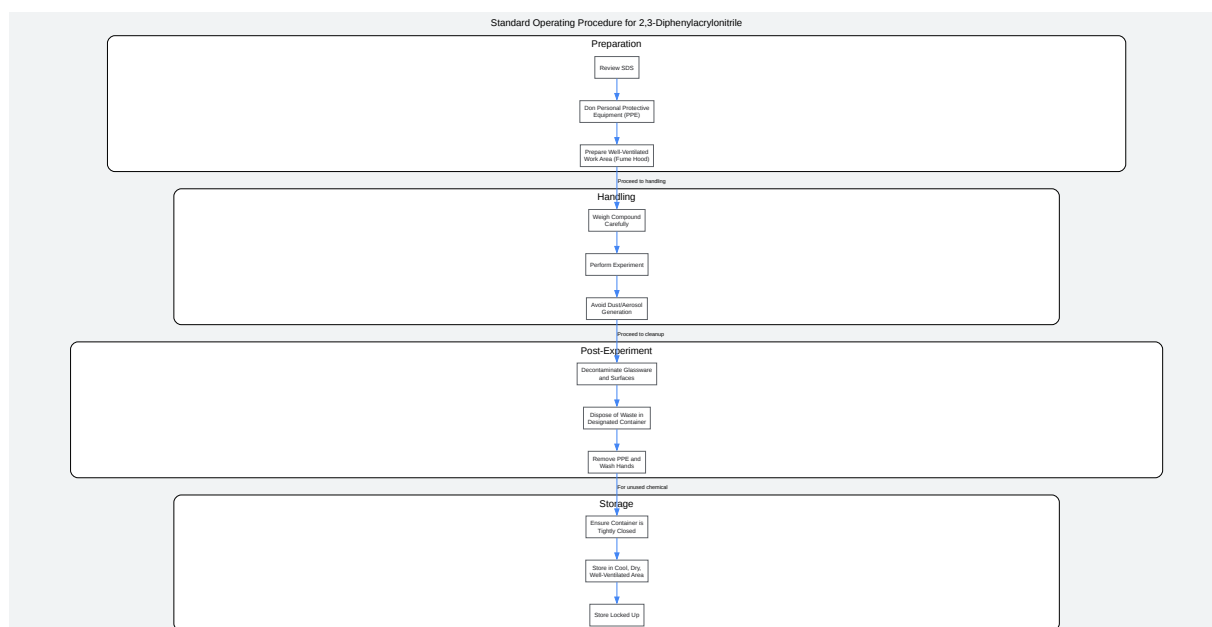
- Work under a chemical fume hood.
- Avoid inhalation of the substance.
- Do not eat, drink, or smoke when using this product.[4][9]
- Wash hands and any exposed skin thoroughly after handling.[4][9]
- Use non-sparking tools and take measures to prevent static discharge.

Storage:

- Store in a cool, dry, and well-ventilated place.[4][9]
- Keep the container tightly closed.[4][9]
- Store locked up.[4][9]
- Recommended storage is in a refrigerator.[1][2]

First Aid Measures:

- If Swallowed: Rinse mouth and immediately call a POISON CENTER or doctor.[4][9]
- If on Skin: Wash off immediately with plenty of soap and water while removing all contaminated clothing. Seek medical attention if irritation occurs.[9]
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention.[4][9]
- If in Eyes: Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[9]



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Caption: Experimental Workflow for Handling **2,3-Diphenylacrylonitrile**.

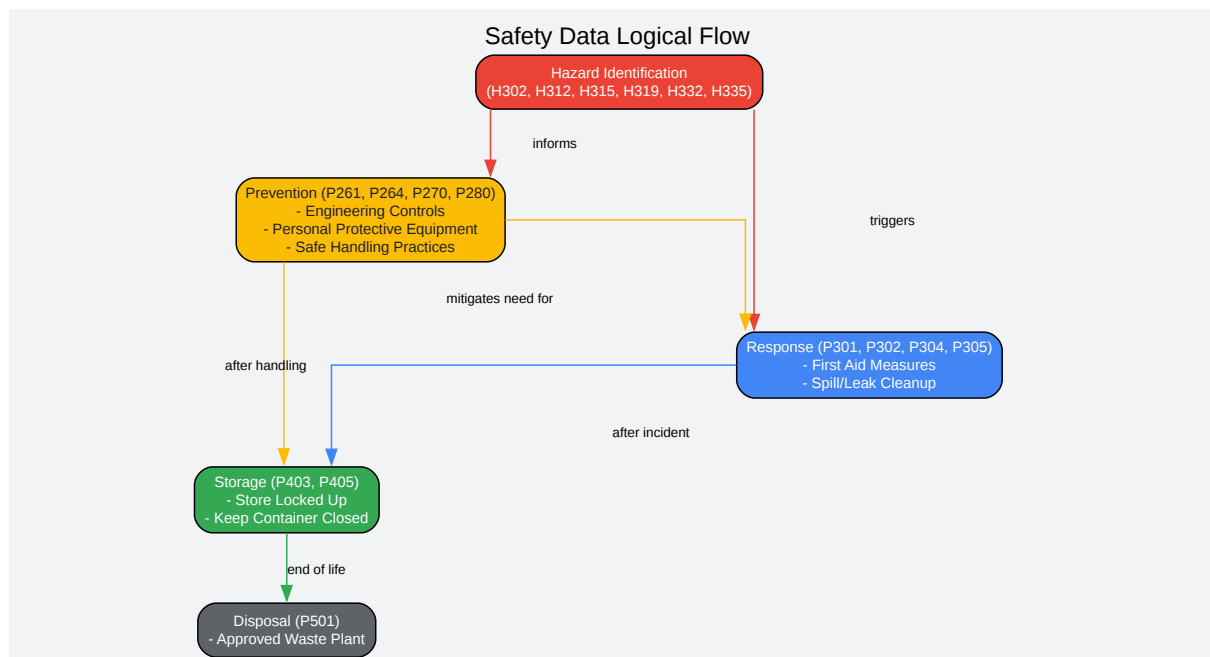
Experimental Protocols

The primary method cited for the synthesis of **2,3-Diphenylacrylonitrile** and its derivatives is the Knoevenagel condensation.^[3]

General Methodology: Knoevenagel Condensation This reaction involves the base-catalyzed condensation of an active methylene compound with a carbonyl compound.^[3]

- **Reactants:** Phenylacetonitrile (an active methylene compound) is reacted with benzaldehyde (a carbonyl compound).^[3]
- **Catalyst:** A base is used to catalyze the reaction.
- **Mechanism:** The base deprotonates the phenylacetonitrile to form a carbanion. This carbanion then acts as a nucleophile, attacking the carbonyl carbon of the benzaldehyde. The subsequent intermediate undergoes dehydration to yield the final product, **2,3-Diphenylacrylonitrile**.
- **Versatility:** By varying the substituted phenylacetonitriles and benzaldehydes, a wide array of analogs can be synthesized, making it a key building block in constructing more complex molecules.^[3]

Note: Detailed, step-by-step experimental protocols are not available in the provided search results. Researchers should consult peer-reviewed chemical literature for specific synthesis procedures.



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Caption: Relationship between Hazard Identification and Safety Measures.

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